

# Part 1: Immediate Hazard Profile & Waste Classification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *1-Bromopentane-4,4,5,5,5-D5*

CAS No.: *83418-34-2*

Cat. No.: *B1443099*

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Before handling waste, you must understand the chemical's specific risk profile to select the correct waste stream.[3]

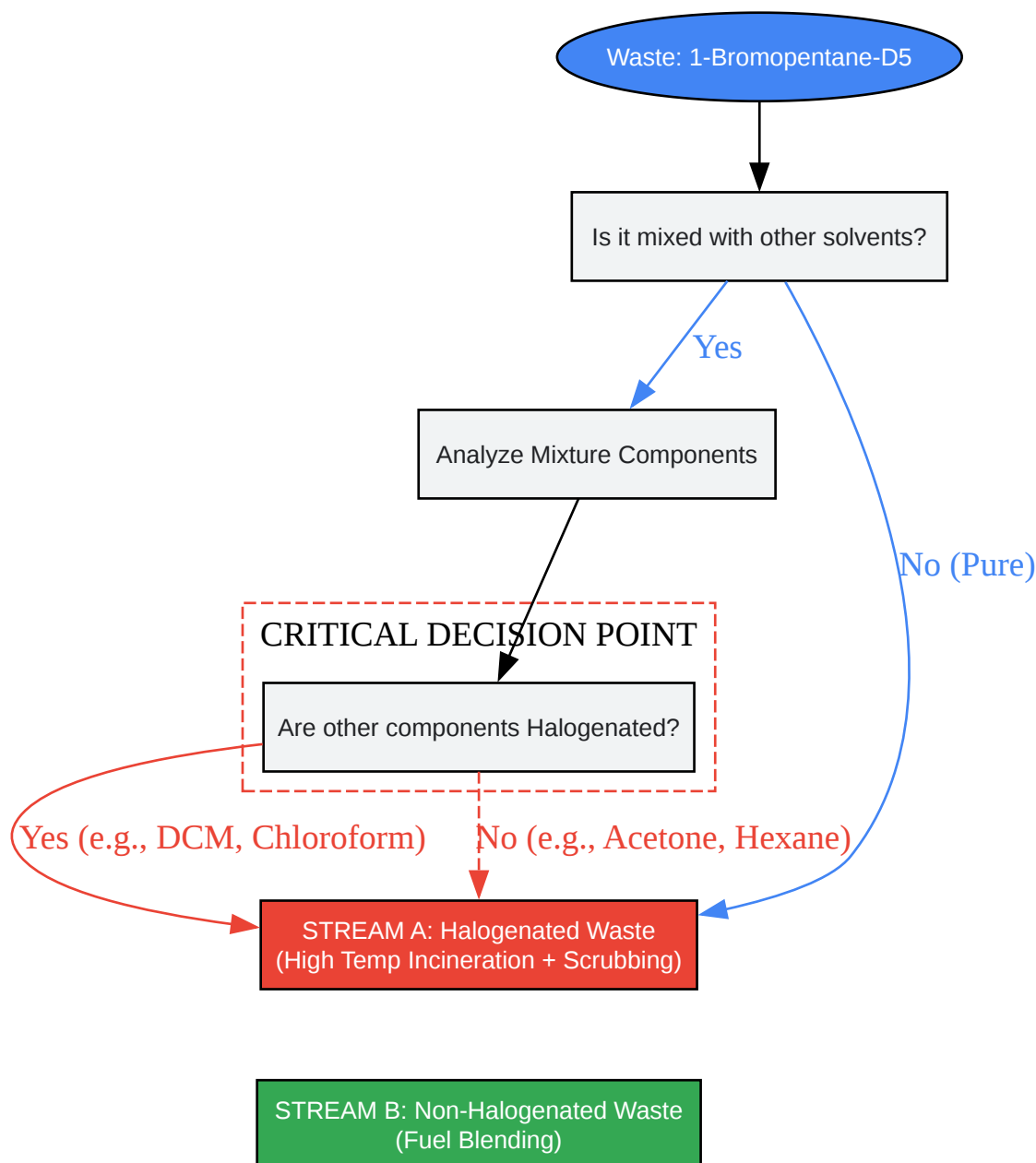
Parameter	Data / Classification	Operational Implication
CAS Number	110-53-2 (Unlabeled generic)	Use generic CAS for waste profiling if specific D-labeled CAS is not in system.[1][2]
RCRA Waste Code	D001 (Ignitable)	Flammable Liquid.[1][2] Flash point is $-31^{\circ}\text{C}$ ( $88^{\circ}\text{F}$ ).[4] Keep away from oxidizers.[4]
Waste Stream	Halogenated Organic	CRITICAL: Contains Bromine. [1][2] Must NOT be mixed with non-halogenated solvents (e.g., Acetone, Methanol).[3]
Aquatic Toxicity	Category 2 (Chronic)	Zero Tolerance for Drain Disposal. Highly toxic to aquatic life; hydrophobic nature causes it to settle/float in traps.[1][2]
Deuterium Note	Stable Isotope	No radiological hazard.[1][2] Treat chemically identical to proteo-analog.

## Part 2: The "Halogen Rule" (Segregation Protocol)

The most common error in disposing of 1-Bromopentane-D5 is mixing it with general organic waste.[2]

- The Chemistry of Disposal: When incinerated, the bromine atom converts to Hydrogen Bromide (HBr), a corrosive acid gas.[2] This requires the incinerator to use caustic scrubbers.
- The Cost Factor: Non-halogenated waste (e.g., Ethanol) is often used as fuel blending (cheap). Halogenated waste requires dedicated destruction (expensive).
- The Rule: If you mix 1 mL of 1-Bromopentane-D5 into 10 L of Acetone, the entire 10 L must be treated as expensive halogenated waste.[2]

## Segregation Decision Tree



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Figure 1: Segregation logic. Note that adding 1-Bromopentane-D5 to a non-halogenated stream forces the entire mixture into the Halogenated Waste stream (Red Path).[1][2]

## Part 3: Step-by-Step Disposal Workflow

### Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass (Amber preferred to prevent light degradation, though less critical for waste).
- Cap: Screw-top with a chemically resistant liner (Teflon/PTFE). Do not use foil or parafilm as a primary seal.
- Headspace: Leave 10% headspace to allow for vapor expansion.

## Step 2: Labeling

Every container must carry a hazardous waste label before the first drop of waste is added.

- Chemical Name: Write out fully: "1-Bromopentane-D5" (Do not use formulas like C<sub>5</sub>H<sub>11</sub>Br).
- Constituents: If mixed, list all components and approximate percentages (e.g., "1-Bromopentane-D5 (5%), Dichloromethane (95%)").
- Hazard Checkbox: Mark "Flammable" and "Toxic".

## Step 3: Storage Prior to Pickup

- Secondary Containment: Store the waste bottle in a secondary tray (polypropylene) capable of holding 110% of the container's volume.
- Location: Satellite Accumulation Area (SAA). Keep away from heat sources and oxidizers (e.g., Nitric Acid).
- Time Limit: Once the container is full, it must be moved to the central waste storage area within 3 days (standard US EPA requirement).

## Part 4: Emergency Procedures (Spills)

Because 1-Bromopentane is volatile and an irritant, spills require immediate, disciplined action.

[1][2][5]

- Evacuate & Ventilate:
  - Immediate area: Clear personnel.

- Fume Hood: If the spill is inside a hood, lower the sash and let the ventilation handle the vapors.
- Lab Bench: Open windows (if applicable) or increase general lab ventilation.
- PPE Upgrade:
  - Standard nitrile gloves may degrade with prolonged exposure to alkyl bromides. Double-glove or use Viton/Butyl gloves for spill cleanup.
  - Wear safety goggles and a lab coat.[\[6\]](#)
- Containment & Absorption:
  - Do NOT use paper towels (increases surface area for evaporation and flammability).
  - Use Vermiculite, Sand, or Activated Charcoal spill pads.[\[2\]](#)
  - The bromine atom makes the liquid heavy (Density ~1.22 g/mL); it will sink in water but spread quickly on surfaces.
- Disposal of Spill Debris:
  - Collect all contaminated absorbent into a wide-mouth jar.
  - Label as "Debris contaminated with 1-Bromopentane (Flammable/Toxic)."
  - Process as solid hazardous waste.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 8046, 1-Bromopentane. Retrieved from [\[Link\]](#)[\[1\]](#)[\[2\]](#)
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed and Characteristic Wastes (D001 Ignitability). Retrieved from [\[Link\]](#)
- Princeton University EHS. Waste Removal and Waste Streams: Halogenated vs. Non-Halogenated Solvents. Retrieved from [\[Link\]](#)[\[1\]](#)[\[2\]](#)

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## Sources

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. hazardouswasteexperts.com \[hazardouswasteexperts.com\]](#)
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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